

Imibenconazole and the Challenge of Resistant Pear Scab: A Comparative Analysis

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Compound of Interest

Compound Name: *Imibenconazole*

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the performance of sterol demethylation inhibitor (DMI) fungicides against *Venturia nashicola*, the causative agent of Asian pear scab, with a focus on the challenges posed by resistant strains. While **imibenconazole** is a key DMI fungicide utilized in the management of this disease, publicly available, direct comparative data on its performance against resistant isolates is limited. This guide, therefore, presents a comprehensive overview of the available experimental data for other prominent DMI fungicides—fenarimol, hexaconazole, and difenoconazole—to offer a clear benchmark for performance and to delineate the methodologies crucial for future research and development in this area.

The control of Asian pear scab has heavily relied on the application of DMI fungicides.^{[1][2][3]} However, the emergence of resistance in *Venturia nashicola* populations has compromised the efficacy of these fungicides, posing a significant threat to pear production.^{[1][2][4]} Understanding the performance of different DMIs against both sensitive and resistant fungal isolates is critical for developing effective and sustainable disease management strategies.

Comparative Performance of DMI Fungicides

The following tables summarize the available quantitative data on the performance of fenarimol, hexaconazole, and difenoconazole against *Venturia nashicola*. This data, derived from in vitro sensitivity tests and in planta inoculation experiments, highlights the varying levels of efficacy and the impact of resistance.

In Vitro Sensitivity of *Venturia nashicola* to DMI Fungicides

The in vitro sensitivity of *Venturia nashicola* isolates to DMI fungicides is typically determined by mycelial growth tests on fungicide-amended media. The 50% effective concentration (EC50) value, which represents the concentration of a fungicide that inhibits 50% of mycelial growth, is a key metric for assessing sensitivity. Lower EC50 values indicate higher efficacy.

Fungicide	Isolate Type	Mean EC50 (mg/L)	EC50 Range (mg/L)
Fenarimol	Baseline (Sensitive)	0.142	0.050 - 1.038
Field Isolates (2005)	0.147 - 1.012	-	
Field Isolates (2006)	0.186 - 3.945	-	
Hexaconazole	Baseline (Sensitive)	0.007	-
Difenoconazole	Baseline (Sensitive)	0.023	-
Field Isolates (Saga Pref.)	0.260	-	

Data sourced from Ishii et al. (2021).[\[2\]](#)

It is important to note that studies have shown a poor correlation between in vitro test results and the actual performance of fungicides in the field (in planta).[\[2\]](#)[\[4\]](#)

In Planta Efficacy of DMI Fungicides against *Venturia nashicola*

In planta experiments, where fungicides are applied to pear trees which are then inoculated with the pathogen, provide a more realistic assessment of a fungicide's control efficacy.

Fungicide	Isolate Origin	Application Rate (mg AI/L)	Control Efficacy (%)
Fenarimol	Ukiha 2, Fukuoka (2005)	30	2.1
Kurokawa, Fukuoka (2005)	30	3.7	
Ninaibaru, Fukuoka (2005)	30	77.7	
Tagawa, Fukuoka (2005)	30	100	
NIAES (Sensitive Reference)	30	94.6 - 100	
Hexaconazole	Kurokawa, Fukuoka (2005)	-	100 (initially), declined sharply after 1 month
Difenoconazole	Kurokawa, Fukuoka (2005)	-	100 (maintained high efficacy)

Data sourced from Ishii et al. (2021).[\[2\]](#)

These findings suggest that while resistance to fenarimol and hexaconazole is evident in some field populations, difenoconazole retained a higher level of control against these isolates at the time of the study.[\[2\]](#)

Experimental Protocols

Detailed and standardized experimental protocols are fundamental for the accurate assessment and comparison of fungicide performance. The following methodologies are based on established research for *Venturia nashicola*.[\[2\]](#)

Mycelial Growth Test (In Vitro)

- Isolate Cultivation: Single-spore isolates of *V. nashicola* are cultured on potato dextrose agar (PDA) plates at 20°C in darkness for approximately 45 days.

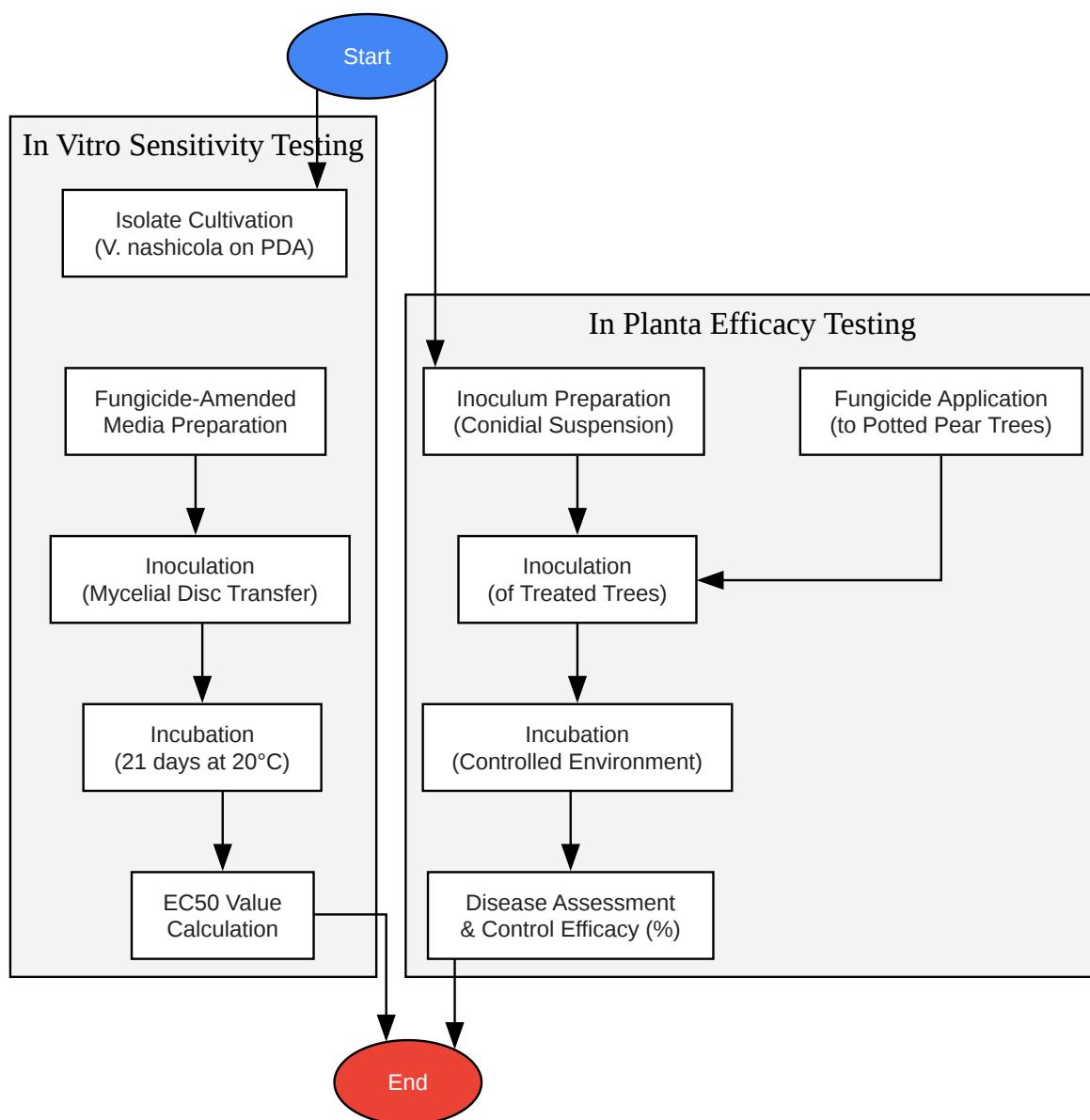
- Fungicide-Amended Media Preparation: DMI fungicides are incorporated into PDA at a range of concentrations (e.g., 0, 0.01, 0.05, 0.1, 0.5, 1, 5, 10, 50, and 100 mg/L of active ingredient).
- Inoculation: Mycelial discs (4 mm in diameter) are taken from the margin of an actively growing colony and placed on the center of the fungicide-amended PDA plates.
- Incubation: The plates are incubated at 20°C in the dark for 21 days.
- Data Collection and Analysis: The diameter of the fungal colony is measured. The EC50 value is then calculated by performing a regression analysis of the log of the fungicide concentration against the probit of the percentage of growth inhibition.

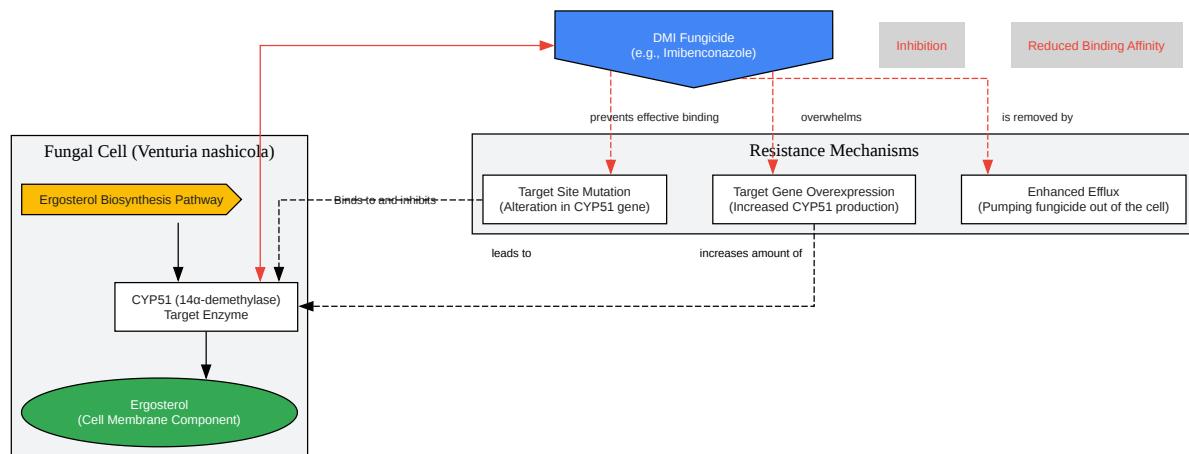
Potted Pear Tree Inoculation Test (In Planta)

- Inoculum Preparation: Conidial suspensions are prepared from either naturally occurring sporulating lesions on pear leaves or from cultures of single-spore isolates. The concentration is adjusted to approximately $2.5\text{--}5.0 \times 10^5$ conidia/mL.
- Fungicide Application: Potted pear trees are sprayed with the DMI fungicide at a specified concentration (e.g., 30 mg AI/L for fenarimol) until runoff. Control trees are sprayed with distilled water.
- Inoculation: The prepared conidial suspension is inoculated onto the leaves of the fungicide-treated and control trees.
- Incubation: The inoculated trees are maintained in a controlled environment with conditions favorable for disease development.
- Disease Assessment: After a set period (e.g., 3-4 weeks), the incidence of scab is assessed. Control efficacy is calculated based on the reduction in disease incidence on the fungicide-treated trees compared to the control trees.

Visualizing Experimental and Biological Pathways

To further clarify the processes involved in fungicide performance evaluation and the underlying mechanisms of resistance, the following diagrams are provided.





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